

# Chemical Profile and Property Comparison

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: C.I. Acid blue 72

CAS No.: 12219-17-9

Cat. No.: S1825626

Get Quote

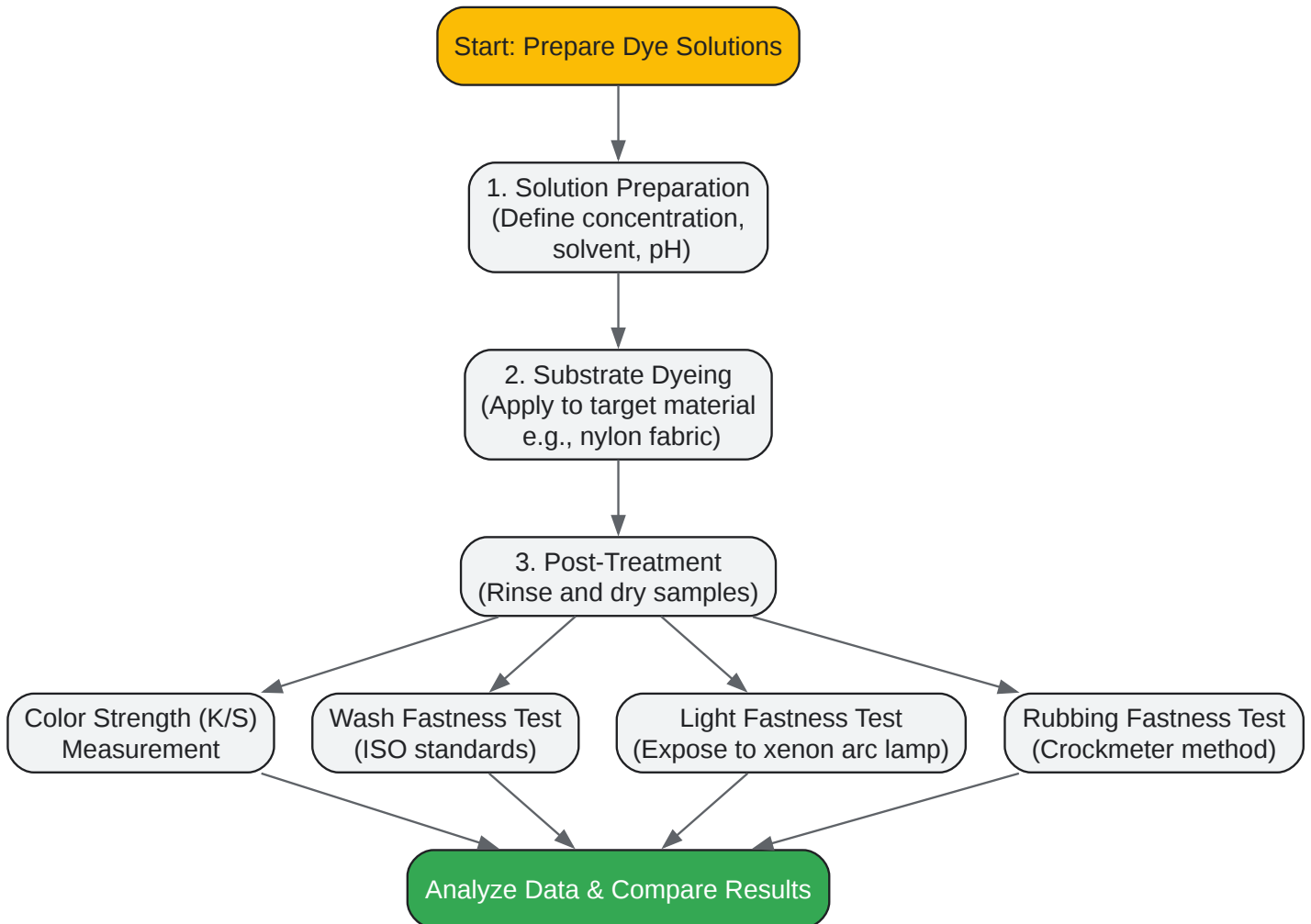
The table below summarizes the key identifiers and properties for each dye based on the search results. Please note that many specific values for Acid Blue 182 are not available in the searched literature.

Property	Acid Blue 72	Acid Blue 182
CAS Number	12219-17-9 [1] [2] [3]	12219-26-0 [4] [5]
Common Name	Patent Blue V [1]	Blue HRL, Alizarine Fast Blue ERL [4] [5]
C.I. Number	C.I. 42051 [1]	C.I. Acid Blue 182 [4] [5]
Chemical Class	Triarylmethane [1]	Azo [5]
Molecular Formula	$C_{27}H_{31}N_2O_7S_2 \cdot Na$ [1]	$C_{22}H_{14}N_4Na_2O_9S_2$ [5]
Molecular Weight	582.67 g/mol [1]	589.5 g/mol (as $C_{23}H_{17}N_3Na_2O_9S_2$ ) [5]
Appearance	Dark blue crystalline powder [1]	Powder (exact form not specified) [5]
Solubility	High in water (9.46-66.68 g/L at 20-25°C) [1]	Information Missing
pH Stability	Optimal between pH 3-9 [1]	Information Missing
Light Fastness	Poor (rated 1-2) [1]	High (rated 6) [4]

Property	Acid Blue 72	Acid Blue 182
Wash Fastness (Soaping)	Information Missing	Good (rated 3-4) [4]
Primary Applications	Information Missing	Textiles (piece dyed and hat dyeing), decoration, and carpets [4]

## Proposed Experimental Protocol for Comparison

To objectively compare the performance of these two dyes, you could design experiments focusing on their coloration efficiency and stability. The following workflow outlines a potential experimental approach.



[Click to download full resolution via product page](#)

## Stage 1: Sample Preparation

- **Dye Solution Preparation:** Prepare aqueous solutions of both Acid Blue 72 and Acid Blue 182 at a fixed concentration (e.g., 1% owf - on the weight of the fabric). The pH should be adjusted to a common value, such as 4-5, using acetic acid and sodium acetate to simulate typical dyeing conditions for nylon [6].
- **Substrate and Dyeing:** Use a standardized substrate like nylon 6,6 fabric. Dyeing should be carried out in a laboratory-scale dyeing machine with a controlled temperature ramp (e.g., raising from 40°C to 100°C over 30 minutes) and a constant liquor-to-goods ratio [5].

- **Post-treatment:** After dyeing, rinse the dyed fabrics thoroughly with cold water and air-dry at room temperature.

## Stage 2: Performance Testing

- **Color Strength (K/S Value):** Measure the reflectance of the dyed fabrics using a spectrophotometer. The K/S value, calculated using the Kubelka-Munk equation, provides a quantitative measure of the color depth achieved by each dye.
- **Wash Fastness:** Test according to ISO 105-C06. This involves subjecting the dyed fabric to a simulated wash with standard soaping solution at a specified temperature, then evaluating the color change of the fabric and the staining of adjacent multifiber fabric [4].
- **Light Fastness:** Test according to ISO 105-B02. Expose the dyed samples to a xenon arc lamp simulating sunlight. The fading of the samples is compared to standard blue wool references to assign a light fastness rating (1=poor, 8=excellent) [1] [4].
- **Rubbing Fastness:** Test according to ISO 105-X12 using a crockmeter. This assesses the degree of color transfer from the dyed fabric to a white cotton cloth under dry and wet conditions.

## Insights and Considerations for Researchers

- **Application Specificity:** The available data suggests Acid Blue 182 is explicitly noted for its use in carpets and decorations, highlighting good permeability and high light fastness [4]. Acid Blue 72's properties are more generically described, making direct application recommendations difficult.
- **Structural Implications:** The fundamental difference in chemical class (triarylmethane vs. azo) dictates their performance. Triarylmethane dyes like Acid Blue 72 are known for their brilliance but often have poorer light fastness [1]. Azo dyes like Acid Blue 182 generally offer better fastness properties, which aligns with the data found [7].
- **Experimental Data Gap:** The most critical finding is the absence of head-to-head experimental data. The proposed protocol above is a template for generating the comparative data needed for a rigorous guide.

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Buy C.I. Acid blue 72 | 12219-17-9 [smolecule.com]
2. C.I. Acid | CAS#:12219-17-9 | Chemsrvc blue 72 [chemsrc.com]
3. C.I. Acid | 12219-17-9 blue 72 [chemicalbook.com]
4. Acid Blue 182 | 12219-26-0 [chemicalbook.com]
5. CAS 12219-26-0 Acid - Alfa Chemistry Blue 182 [alfa-chemistry.com]
6. US5912409A - Stain resistance of nylon carpet [patents.google.com]
7. A review of history, properties, classification, applications ... [sciencedirect.com]

To cite this document: Smolecule. [Chemical Profile and Property Comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1825626#acid-blue-72-vs-acid-blue-182-properties>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)